

Certificate of Analysis: Descyclopropyl-dicyclanil-15N3 - A Technical Guide

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Compound of Interest

Compound Name: Descyclopropyl-dicyclanil-15N3

Cat. No.: B15622588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and certification process for the isotopically labeled internal standard, **Descyclopropyl-dicyclanil-15N3**. While a specific Certificate of Analysis for this compound is not publicly available, this document outlines the typical data, experimental protocols, and quality assurance workflows associated with such a reference standard. The information herein is designed to assist researchers in understanding the critical quality attributes of isotopically labeled standards used in quantitative bioanalysis.

Quantitative Data Summary

The following table summarizes the typical quantitative data presented in a Certificate of Analysis for a high-purity, isotopically labeled internal standard like **Descyclopropyl-dicyclanil-15N3**. These values are representative and serve as an example of the quality control specifications for such a product.

Test	Specification	Result	Method
Identity	Conforms to structure	Conforms	^1H NMR, ^{13}C NMR, Mass Spectrometry
Purity (HPLC)	$\geq 98.0\%$	99.5%	High-Performance Liquid Chromatography
Isotopic Purity	$\geq 99\%$	99.8%	Mass Spectrometry
Chemical Purity (NMR)	$\geq 98.0\%$	99.2%	^1H NMR
Mass Spectrum	Conforms to expected m/z	Conforms	ESI-MS
Appearance	White to off-white solid	White solid	Visual Inspection
Solubility	Soluble in DMSO, Methanol	Conforms	Visual Inspection

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of a chemical standard. The following sections describe the typical experimental protocols used to generate the data presented in the table above.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

Objective: To determine the chemical purity of **Descyclopropyl-dicyclanil-15N3** by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).

- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: The sample is accurately weighed and dissolved in a suitable solvent (e.g., methanol) to a final concentration of 1 mg/mL.
- Analysis: The sample is injected onto the column, and the resulting chromatogram is analyzed to determine the area percentage of the main peak relative to the total peak area.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Objective: To confirm the molecular weight and assess the isotopic enrichment of **Descyclopropyl-dicyclanil-15N3**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Scan Range: m/z 100-1000.
- Sample Preparation: The sample is diluted to a concentration of approximately 10 $\mu\text{g/mL}$ in a 50:50 acetonitrile:water solution with 0.1% formic acid.
- Analysis: The sample is directly infused into the mass spectrometer. The resulting spectrum is analyzed to confirm the presence of the expected molecular ion ($[M+H]^+$) and to determine the ratio of the labeled to unlabeled compound, thus establishing the isotopic purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Chemical Purity

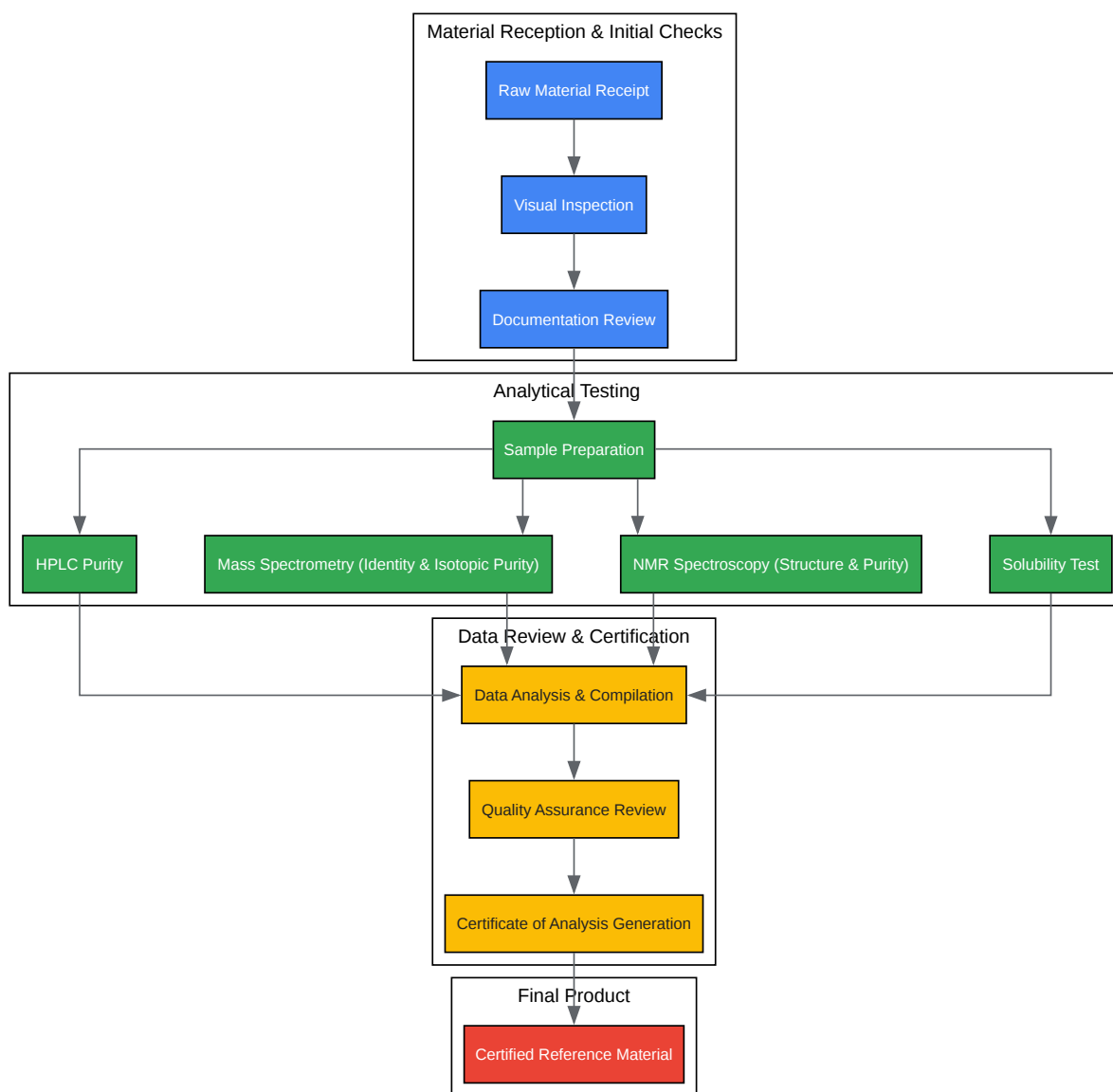
Objective: To confirm the chemical structure and assess the chemical purity of **Descyclopropyl-dicyclanil-15N3**.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) or deuterated chloroform (CDCl_3).

- Experiments: ^1H NMR and ^{13}C NMR spectra are acquired.
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in 0.7 mL of the deuterated solvent.
- Analysis: The chemical shifts, coupling constants, and integration of the peaks in the ^1H NMR spectrum are compared to the expected structure. The ^{13}C NMR spectrum is used to confirm the carbon framework. Purity is estimated by comparing the integral of the compound's signals to those of any impurities.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the certification of a chemical standard like **Descyclopropyl-dicyclanil-15N3**.



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Caption: Quality Control Workflow for a Certified Reference Material.

This in-depth guide provides a framework for understanding the essential quality attributes and analytical procedures associated with **Descyclopropyl-dicyclanil-15N3**. For specific batch data, researchers should always refer to the Certificate of Analysis provided by the supplier.

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